

Application Note: Advanced Formulation of HAN-Based Monopropellants with Fuel Additives

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Hydroxylamine nitrate*

Cat. No.: *B8762895*

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Executive Summary

This application note details the formulation, safety protocols, and characterization of Hydroxylammonium Nitrate (HAN)-based energetic ionic liquid propellants. As the aerospace industry shifts away from carcinogenic hydrazine, HAN-based blends offer a "green" alternative with approximately 1.4x higher density and 50% higher density-specific impulse ().

This guide focuses on the formulation of SHP163 (a high-performance HAN/Ammonium Nitrate/Methanol blend) and provides comparative protocols for HAN-Glycine variants. It addresses the critical challenge of balancing combustion instability with thermal management through precise fuel additive ratios.

Safety Directives & Material Compatibility

WARNING: HAN is an energetic oxidizer. While less toxic than hydrazine, it is thermodynamically unstable.

- **Explosion Hazard:** Never allow HAN solutions to dry completely. Pure, solid HAN is a Class 1.1 explosive.^[1] Keep water content >5% at all times during processing.
- **Incompatible Materials:** Contact with Copper (Cu), Iron (Fe), Nickel (Ni), or their alloys (e.g., standard Stainless Steel 304/316) catalyzes rapid, exothermic decomposition.

- Approved Materials: Borosilicate Glass, PTFE (Teflon), PFA, Polyethylene, Titanium (Grade 2), and Hastelloy C-276.
- PPE: Full face shield, blast apron, neoprene gloves, and grounding straps are mandatory. Work must be performed behind a polycarbonate blast shield.

Chemical Theory & Mechanism

HAN-based propellants function as liquid monopropellants where the oxidizer (HAN) and fuel (Methanol/Glycine) are mixed at the molecular level.

The Role of Fuel Additives

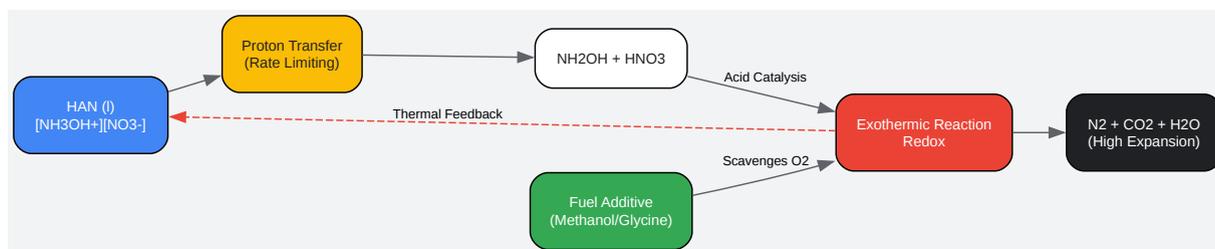
Pure HAN burns too hot (>2000 K) and has a high burn rate exponent, leading to chamber instability. Fuel additives serve two purposes:

- Thermal Management: Lower the adiabatic flame temperature to protect catalyst beds (e.g., Shell 405 or Iridium-based).
- Stoichiometric Balance: Scavenge excess oxygen from HAN decomposition to maximize

Mechanism of Decomposition: The combustion is initiated by the proton transfer from the hydroxylammonium cation (

) to the nitrate anion (

), generating nitric acid and hydroxylamine, which subsequently react exothermically.



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Figure 1: Simplified reaction pathway showing the critical role of fuel in the redox phase.

Formulation Protocol: SHP163 Standard

Target Composition (wt%):

- HAN: 73.6%^{[2][3][4]}
- Ammonium Nitrate (AN): 3.9%^{[2][3][4]}
- Methanol (MeOH): 16.3%^{[2][3][4][5][6]}
- Water: 6.2%^{[2][3][4]}

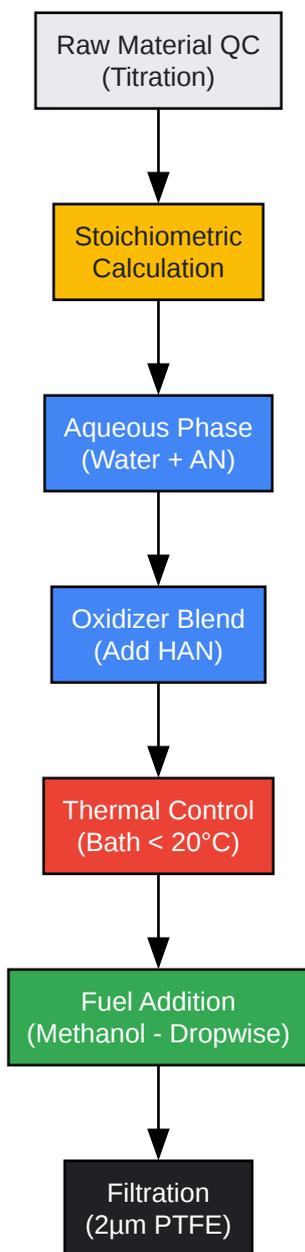
Materials Preparation

- HAN Stock: Use commercially available 80-95% HAN aqueous solution. Titrate to determine exact concentration before calculation.
- Ammonium Nitrate: Reagent grade (>99%). Dry in a vacuum oven at 60°C for 4 hours to remove moisture.
- Methanol: HPLC grade (>99.9%).

Blending Workflow

Batch Size: 100g (Lab Scale)

- Water Adjustment: Calculate the water present in the HAN stock. Add requisite DI water to a PTFE beaker to reach the 6.2% target (minus water coming from HAN source).
- AN Dissolution: Add 3.9g Ammonium Nitrate to the water. Stir with a PTFE-coated magnetic bar until fully dissolved. Note: This is endothermic; solution will cool.
- Oxidizer Blending: Slowly pour the calculated mass of HAN solution into the AN/Water mixture. Stir at 200 RPM for 10 minutes.
 - Checkpoint: Solution must be clear and colorless.
- Fuel Addition (Critical Step):
 - Place the beaker in a water bath maintained at 20°C.
 - Add 16.3g Methanol dropwise using a peristaltic pump or burette.
 - Monitor Temperature: Do not exceed 35°C. Localized heating can cause premature decomposition.
- Filtration: Pass final solution through a 2µm PTFE membrane filter to remove particulates that could clog thruster injector heads.



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Figure 2: Step-by-step formulation workflow for SHP163.

Characterization & Quality Control

Density & Viscosity

HAN blends are viscous ionic liquids. Properties must be verified to ensure proper injector flow.

- Method: Oscillating U-tube density meter (e.g., Anton Paar).

- Acceptance Criteria (25°C):

- Density:
- Viscosity:

(Low viscosity is crucial for atomization).

Thermal Stability (DSC)

Differential Scanning Calorimetry is used to determine the onset of thermal decomposition ().

- Instrument: High-pressure DSC (Au-plated or Ti crucibles). Do not use Aluminum pans.
- Protocol: Ramp 5°C/min from 25°C to 300°C under (5 MPa).
- Result: SHP163 should show a sharp exothermic peak.
 - : ~180°C (Pure thermal)
 - (with Ir Catalyst): ~80-100°C

Comparative Performance Data

The following table contrasts the formulated SHP163 against Hydrazine and a Glycine-based variant.

Property	Hydrazine (Ref)	SHP163 (Methanol)	HAN-Glycine (HAN204)
Primary Fuel	N/A	Methanol (Liquid)	Glycine (Solid)
Density (g/cm ³)	1.00	1.40	1.45
Specific Impulse (s)	~220	~250	~190
Combustion Temp (K)	1200	~2400	~1400
Toxicity	High (Carcinogen)	Moderate (Acute 4)	Low
Application	Standard	High Perf. Thrusters	Gas Generators

Table 1: Comparative properties of monopropellant formulations [1, 3].

Troubleshooting & Storage

- **Phase Separation:** If the solution turns cloudy, water content is likely too low (<5%), causing AN or Glycine to precipitate. Add water dropwise.
- **pH Drift:** HAN is naturally acidic (pH 1-2). If pH drops further during storage, it indicates autocatalytic decomposition (formation). Discard immediately.
- **Storage:** Store in dark, vented HDPE or Teflon containers at 5-15°C.

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- To cite this document: BenchChem. [Application Note: Advanced Formulation of HAN-Based Monopropellants with Fuel Additives]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8762895#formulation-of-han-based-monopropellants-with-fuel-additives>]

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